

Navigating the Multifaceted Identity of "IMM-02" in Scientific Research

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Compound of Interest

Compound Name: IMM-02
Cat. No.: B13427225

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The term "**IMM-02**" appears in various scientific contexts, representing distinct therapeutic agents and biological concepts. This ambiguity necessitates a careful approach for researchers, scientists, and drug development professionals to ensure the accurate application and interpretation of information. This document aims to delineate the different entities identified as "**IMM-02**" or similar designations, highlighting their unique mechanisms of action and research applications.

IMM-02: A Modulator of the Actin Cytoskeleton

One prominent entity is a small molecule agonist of mammalian Diaphanous (mDia)-related formins. This "**IMM-02**" functions by disrupting the interaction between the diaphanous inhibitory domain (DID) and the diaphanous autoregulatory domain (DAD), leading to the activation of mDia proteins.[\[1\]](#)

Mechanism of Action:

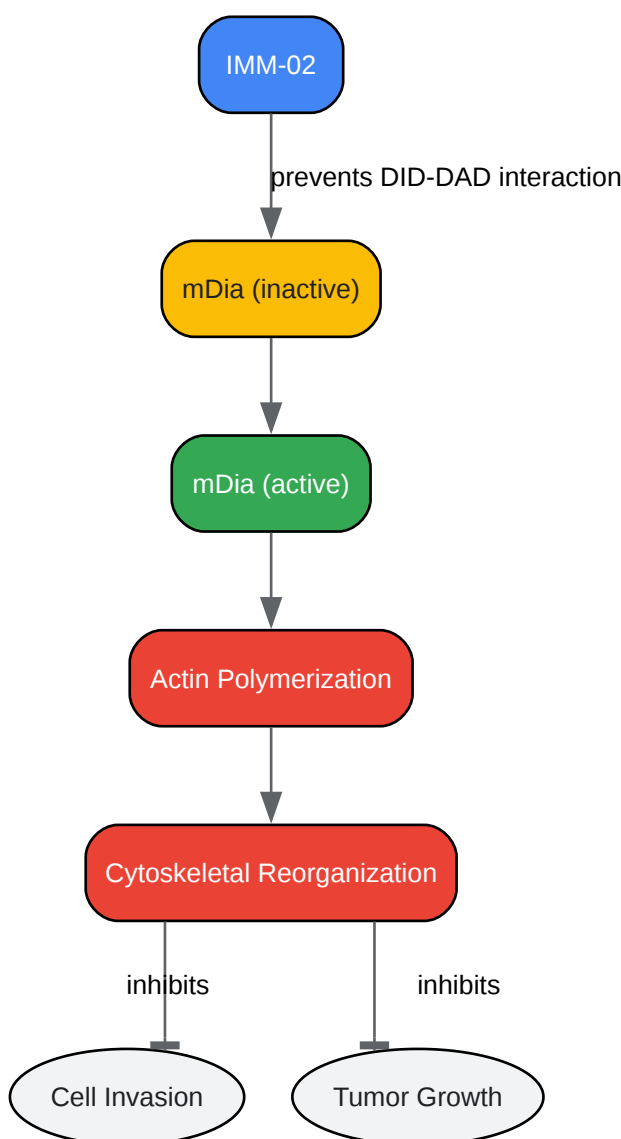
mDia proteins are crucial regulators of the actin cytoskeleton. By acting as an agonist, **IMM-02** triggers actin assembly and microtubule stabilization.[\[1\]](#) This modulation of cytoskeletal dynamics has significant implications for cell motility and structure.

Research Applications:

This specific **IMM-02** has been investigated for its potential as an anti-cancer agent. Research has shown its ability to disrupt invasion in glioblastoma (GBM) patient-derived spheroid models by inducing the loss of mDia expression and causing the collapse of tumor microtubule networks. [2] Furthermore, studies in mouse xenograft models of colon cancer have indicated that **IMM-02** can slow tumor growth.[1] It has also been shown to induce cell-cycle arrest and apoptosis in vitro.[1]

Signaling Pathway:

The signaling pathway influenced by this **IMM-02** centers on the regulation of the actin cytoskeleton through the activation of mDia formins.



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IMM-02 (mDia agonist) signaling pathway.

IMM-02: A Discontinued Dual Inhibitor

In a different context, "IMM-02" refers to a drug developed by ImmuneOnco Biopharmaceuticals (Shanghai), Inc. This agent was designed as an inhibitor of both CD47 and Vascular Endothelial Growth Factor (VEGF).[3]

Mechanism of Action:

As a dual inhibitor, this **IMM-02** was intended to target two distinct pathways involved in cancer progression. CD47 is a "don't eat me" signal that helps cancer cells evade the immune system. By inhibiting CD47, the drug would theoretically make cancer cells more susceptible to phagocytosis by immune cells. VEGF is a key signaling protein that stimulates the formation of new blood vessels (angiogenesis), which tumors need to grow.

Research Applications:

This iteration of **IMM-02** was being developed for the treatment of various neoplasms.[3] However, its global research and development status is now listed as discontinued.[3]

Other "IMM" Designations in Research

It is crucial to distinguish the aforementioned "IMM-02" entities from other similarly named agents and concepts in the scientific literature:

- IMM-101: A suspension of heat-killed Mycobacterium obuense that acts as an immunomodulator, enhancing the innate immune response and dendritic cell maturation. It has been studied in combination with checkpoint inhibitors for advanced melanoma.[4]
- IMM-1-104: An oral, dual MEK1/2 inhibitor being investigated for the treatment of advanced or metastatic solid tumors with RAS mutations.[5][6]
- IMM-124E: An oral formulation of bovine colostrum studied for its ability to augment antiviral T cell immunity.[7]

- **IMD Signaling Pathway:** A key innate immune signaling pathway in insects, analogous to the TNF receptor signaling pathway in mammals.[\[8\]](#)[\[9\]](#)
- **IMM-2:** A performance measure related to influenza immunization status in hospitalized patients, as defined by The Joint Commission.[\[10\]](#)

Summary of "IMM" Entities

Designation	Description	Mechanism of Action	Primary Research Area
IMM-02	Small molecule agonist of mDia-related formins	Disrupts DID-DAD interaction, activating mDia	Glioblastoma, Colon Cancer
IMM-02	Dual inhibitor (discontinued)	Inhibits CD47 and VEGF	Neoplasms
IMM-101	Heat-killed Mycobacterium obuense	Enhances innate immune response	Melanoma, Pancreatic Cancer
IMM-1-104	Dual MEK1/2 inhibitor	Inhibits MEK1/2 in the MAPK pathway	RAS-mutated Solid Tumors
IMM-124E	Oral bovine colostrum	Augments antiviral T cell immunity	Antiviral Immunity
IMD Pathway	Insect innate immune pathway	NF-κB-like signaling	Insect Immunology
IMM-2	Healthcare performance measure	N/A	Influenza Immunization

Conclusion for Researchers

The varied use of the "IMM-02" designation underscores the importance of precise identification when conducting research or developing therapeutic agents. Researchers and professionals in the field must carefully verify the specific identity of any "IMM" compound or pathway they are investigating by referencing its chemical structure, CAS number, or specific

biological context to avoid confusion and ensure the validity of their work. Due to the distinct nature of these entities, a single, universal step-by-step guide for using "IMM-02" in research is not feasible. The appropriate experimental protocols and application notes are entirely dependent on which "IMM-02" is the subject of study.

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